

2-Chloro-5-nitropyridine-4-carbaldehyde: Structural Analysis and Synthetic Utility

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Compound of Interest

Compound Name: 2-Chloro-5-nitropyridine-4-carbaldehyde

CAS No.: 946136-72-7

Cat. No.: B1462967

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Executive Summary

2-Chloro-5-nitropyridine-4-carbaldehyde (CAS: 946136-72-7) is a highly functionalized pyridine derivative utilized primarily as a scaffold in the synthesis of fused heterocyclic systems. Its unique substitution pattern—featuring an electrophilic aldehyde, a nucleofugal chlorine, and an electron-withdrawing nitro group—makes it a "linchpin" intermediate for constructing complex pharmacophores, particularly azaindoles and naphthyridines used in kinase inhibitor development.

Chemical Identity & Properties

Property	Data
IUPAC Name	2-Chloro-5-nitropyridine-4-carbaldehyde
CAS Number	946136-72-7
Molecular Formula	C ₆ H ₃ ClN ₂ O ₃
Molecular Weight	186.55 g/mol
SMILES	<chem>C1=C(C(=CN=C1Cl)[O-])C=O</chem>
Appearance	Pale yellow to tan solid (typical)
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water

Structural Analysis

The molecule possesses three distinct reactive centers, creating a specific order of reactivity that chemists can exploit:

- C2-Chloro Position: Highly activated for Nucleophilic Aromatic Substitution () due to the ortho-nitro group and the para-relationship to the ring nitrogen.
- C4-Aldehyde: A handle for condensation reactions (Wittig, Knoevenagel) or reductive amination.
- C5-Nitro Group: A latent amino group. Reduction of this group after manipulating the aldehyde allows for intramolecular cyclization.

Synthetic Pathways[1][2]

The synthesis of **2-Chloro-5-nitropyridine-4-carbaldehyde** is typically achieved via the oxidation of its methyl precursor. Direct formylation of the nitro-pyridine core is difficult due to the electron-deficient nature of the ring.

Primary Route: Oxidation of 2-Chloro-4-methyl-5-nitropyridine

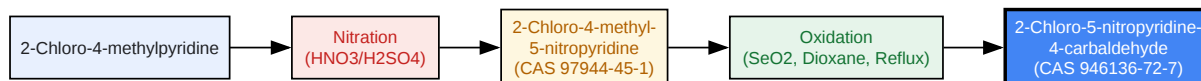
This route utilizes Selenium Dioxide () to selectively oxidize the activated methyl group at the C4 position.

Step-by-Step Protocol:

- **Precursor Preparation:** Start with 2-chloro-4-methyl-5-nitropyridine (CAS 97944-45-1). This can be synthesized by nitrating 2-chloro-4-methylpyridine.
- **Oxidation:**
 - Dissolve the precursor (1.0 eq) in 1,4-dioxane.
 - Add Selenium Dioxide (, 1.2 eq).
 - Heat to reflux (approx. 100°C) for 4–6 hours. Monitoring via TLC is critical as over-oxidation to the carboxylic acid can occur.
 - Note: The presence of the nitro group activates the methyl protons, facilitating this oxidation.
- **Workup:** Filter through a celite pad to remove selenium byproducts. Concentrate the filtrate and purify via silica gel chromatography (Hexanes/EtOAc gradient).

Visualization of Synthesis Logic

The following diagram illustrates the synthetic flow from commercially available starting materials.



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Caption: Synthetic route converting 2-chloro-4-methylpyridine to the target aldehyde via nitration and selective oxidation.

Reactivity & Applications in Drug Discovery

This compound is a "privileged scaffold" because it allows for Diversity-Oriented Synthesis (DOS). The order of operations is critical: usually, the aldehyde is manipulated first or the chlorine is displaced, depending on the target chemotype.

A. Synthesis of 6-Azaindoles

One of the most valuable applications is the synthesis of 6-azaindoles (pyrrolo[2,3-c]pyridines), a core structure in many kinase inhibitors (e.g., Vemurafenib analogs).

Mechanism:

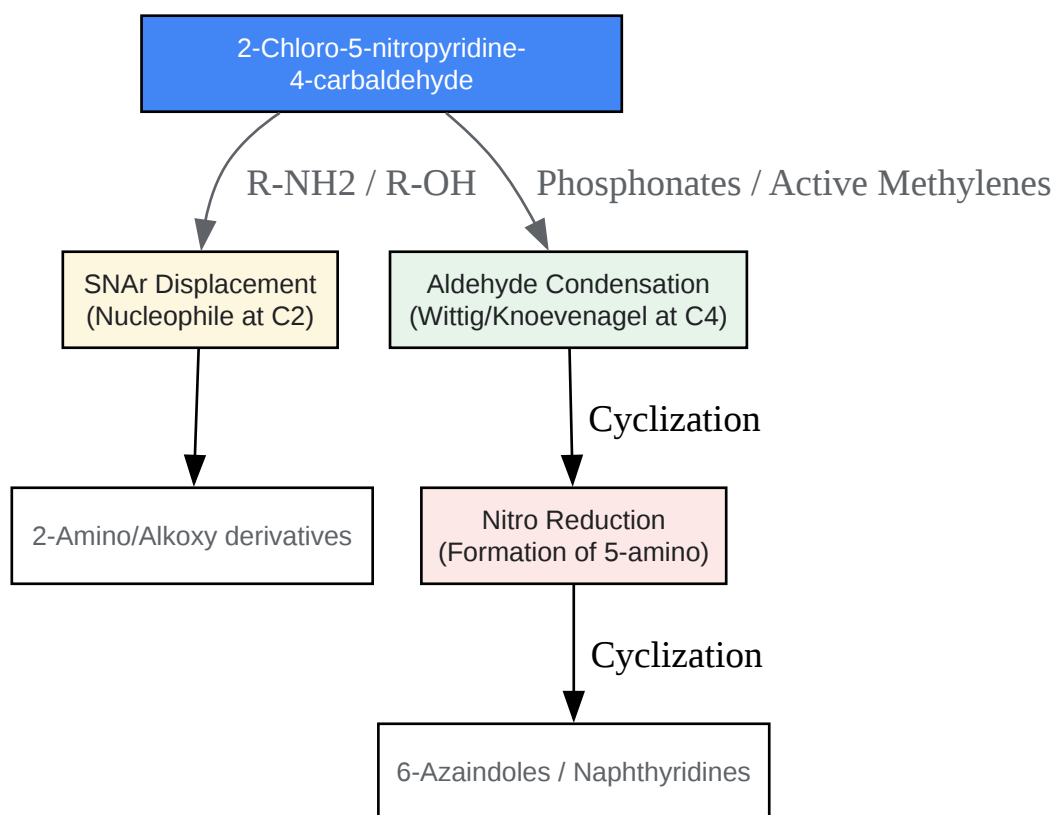
- Condensation: React the aldehyde with a nitro-alkane or perform a Wittig reaction to extend the carbon chain.
- Cyclization: Reductive cyclization (using Fe/AcOH or
 /Pd) reduces both the nitro group (to amine) and the alkene, leading to spontaneous intramolecular attack on the pendant chain to close the pyrrole ring.

B. Diversification

The C2-Chlorine is highly labile. It can be displaced before cyclization to introduce diversity.

- Reagents: Primary/Secondary amines, alkoxides, thiols.
- Conditions:
 , DMF, Room Temperature to 60°C.
- Selectivity: The C2-Cl is significantly more reactive than the C4-Aldehyde towards nucleophiles, but care must be taken to avoid Schiff base formation at the aldehyde if using primary amines (protecting the aldehyde as an acetal may be required).

Reactivity Map



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Caption: Divergent synthesis pathways available from the core scaffold.

Handling and Safety Data

- **Hazards:** As a nitro-pyridine derivative, this compound is likely a skin and eye irritant. It may possess sensitizing properties.
- **Storage:** Store under inert atmosphere (Argon/Nitrogen) at $-20^{\circ}C$. Aldehydes are prone to oxidation to carboxylic acids upon air exposure.
- **Incompatibility:** Strong oxidizing agents, strong bases (can cause polymerization or decomposition of the aldehyde).

References

- PubChem Compound Summary. (2025). **2-Chloro-5-nitropyridine-4-carbaldehyde** (CID 46916249). National Center for Biotechnology Information. [Link](#)

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Sources

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